

physical and chemical characteristics of Nervonyl methane sulfonate

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Compound of Interest

Compound Name: Nervonyl methane sulfonate

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Nervonyl Methane Sulfonate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Nervonyl methane sulfonate (CAS No. 51040-60-9), the methanesulfonate ester of nervonic acid, is a long-chain unsaturated alkyl sulfonate. While research on this specific compound is limited, its structural components—nervonic acid and the methanesulfonate group—suggest potential biological significance. Nervonic acid is a key component of myelin, and methanesulfonates are known alkylating agents. This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **nervonyl methane sulfonate**, alongside inferred properties and experimental protocols based on analogous long-chain alkyl methanesulfonates. This document aims to serve as a foundational resource for researchers and professionals in drug development and life sciences.

Chemical and Physical Characteristics

Nervonyl methane sulfonate is identified as (Z)-15-Tetracosen-1-ol, methanesulfonate.^[1] Its fundamental properties are summarized below. Due to the limited availability of specific experimental data for **nervonyl methane sulfonate**, some physical properties have been inferred from closely related long-chain alkyl methanesulfonates and its constituent parts.

Table 1: Physical and Chemical Properties of **Nervonyl Methane Sulfonate**

Property	Value	Source/Reference
CAS Number	51040-60-9	[1][2]
Molecular Formula	C25H50O3S	[1][2]
Molecular Weight	430.73 g/mol	[1][2]
Appearance	Inferred to be a colorless to pale yellow liquid or waxy solid at room temperature.	Inferred from methyl methanesulfonate and long-chain fatty alcohols.[3]
Melting Point	Not explicitly available. Inferred to be low, likely near room temperature.	Inferred from the melting point of methyl methanesulfonate (~20°C) and the liquid nature of nervonic acid.[3]
Boiling Point	Not explicitly available. Expected to be high due to its high molecular weight.	General property of long-chain esters.
Solubility	Inferred to be soluble in nonpolar organic solvents like hexane, heptane, and chloroform, and slightly soluble in polar organic solvents like methanol and ethanol. Expected to have very low solubility in water.	Inferred from the properties of long-chain esters.[4]
Purity	Commercially available at >99% purity.	[1][2]
Storage	Recommended to be stored in a freezer.	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **nervonyl methane sulfonate** are not readily available in the public domain. However, based on

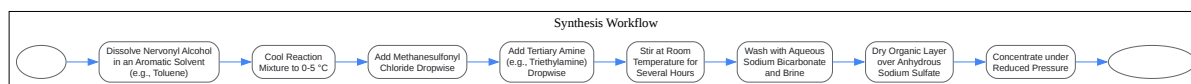
established methods for the synthesis and analysis of other long-chain alkyl methanesulfonates, the following protocols can be adapted.

Synthesis of Nervonyl Methane Sulfonate

A common method for the synthesis of alkyl methanesulfonates is the reaction of an alcohol with methanesulfonyl chloride in the presence of a tertiary amine base in an aromatic organic solvent.[5][6]

Reaction Scheme:

Experimental Workflow for Synthesis:



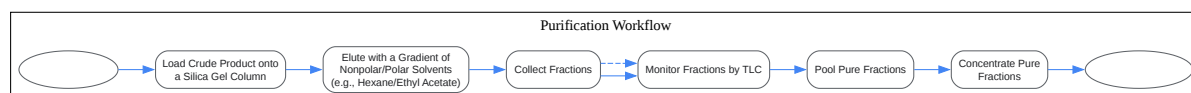
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Caption: A generalized workflow for the synthesis of **Nervonyl Methane Sulfonate**.

Purification

The crude product can be purified using column chromatography on silica gel.

Experimental Workflow for Purification:



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Caption: A typical workflow for the purification of **Nervonyl Methane Sulfonate**.

Analytical Characterization

The structure and purity of the synthesized **nervonyl methane sulfonate** can be confirmed by various analytical techniques.

Table 2: Analytical Methods for Characterization

Technique	Expected Observations
¹ H NMR	Peaks corresponding to the methyl protons of the methanesulfonyl group (~3.0 ppm), the methylene protons adjacent to the sulfonate oxygen (~4.2 ppm), the vinylic protons (~5.3 ppm), and the long alkyl chain protons.
¹³ C NMR	Signals for the methyl carbon of the methanesulfonyl group, the methylene carbon adjacent to the sulfonate oxygen, the vinylic carbons, and the carbons of the alkyl chain.
Mass Spectrometry (MS)	The molecular ion peak [M] ⁺ or protonated molecule [M+H] ⁺ corresponding to the molecular weight of nervonyl methane sulfonate (430.73).
Gas Chromatography (GC)	A single peak indicating the purity of the compound, often performed after derivatization to a more volatile form.
High-Performance Liquid Chromatography (HPLC)	Can be used to assess purity, often with a UV detector after derivatization if the compound lacks a strong chromophore. ^{[7][8]}

Biological Characteristics and Signaling Pathways

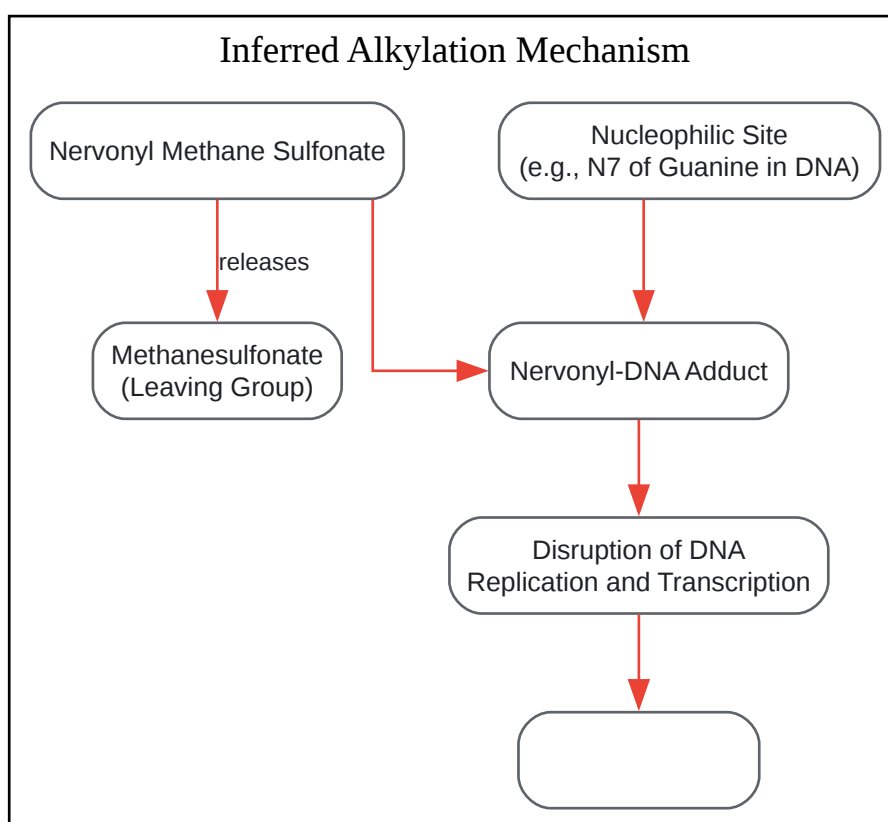
Specific biological activities and signaling pathways for **nervonyl methane sulfonate** have not been extensively studied. However, its chemical nature as a long-chain alkylating agent allows

for informed hypotheses regarding its potential biological effects.

Inferred Mechanism of Action: Alkylating Agent

Methanesulfonates are known to act as alkylating agents, which can covalently modify nucleophilic sites in biological macromolecules such as DNA.^{[9][10]} The primary mechanism involves the transfer of the nervonyl group to a nucleophilic site, with the methanesulfonate anion acting as a good leaving group.

Logical Relationship of Alkylation:



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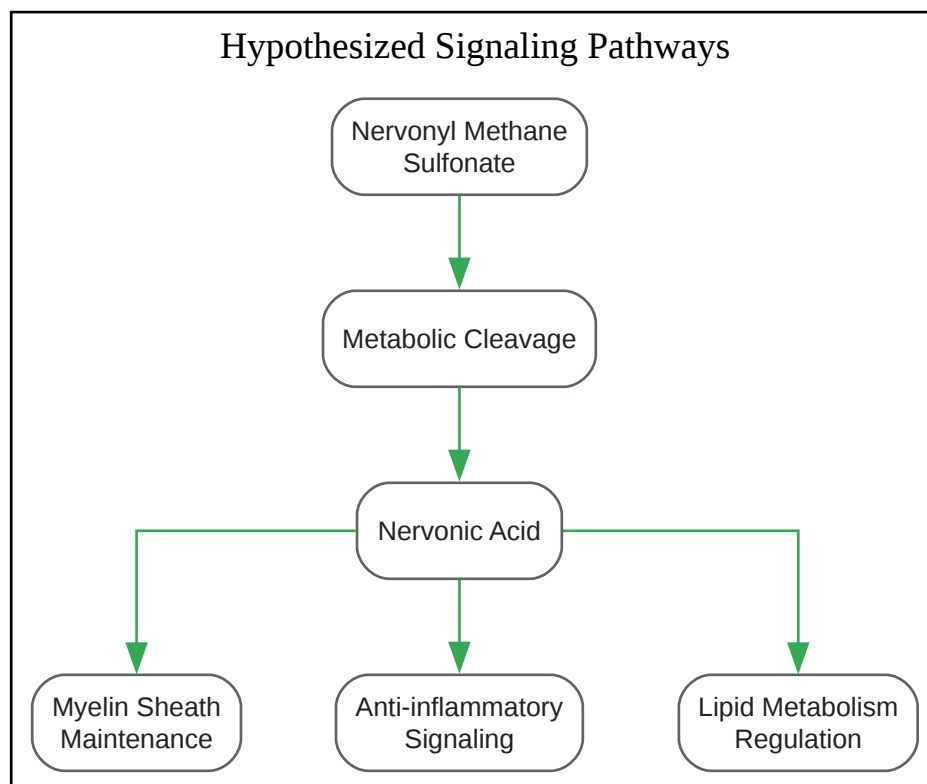
Caption: Inferred mechanism of action of **Nervonyl Methane Sulfonate** as an alkylating agent.

Potential Signaling Pathways

The biological effects of the parent compound, nervonic acid, are better understood and may provide clues to the potential activities of its derivatives. Nervonic acid is involved in the

maintenance of myelin and has been implicated in various cellular signaling processes, including anti-inflammatory pathways and lipid metabolism.[11][12][13] It is plausible that **nervonyl methane sulfonate**, after potential metabolic cleavage, could release nervonic acid, which might then participate in these pathways.

Hypothesized Signaling Involvement:



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Caption: Hypothesized involvement of **Nervonyl Methane Sulfonate** in biological pathways via its metabolite, Nervonic Acid.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **nervonyl methane sulfonate** is not widely available. However, based on the known hazards of other alkylating agents and methanesulfonic acid, it should be handled with caution.[14][15][16]

General Safety Precautions:

- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- **Storage:** Store in a tightly sealed container in a cool, dry place, away from incompatible materials such as strong oxidizing agents and bases.
- **Toxicity:** Alkylating agents are often classified as toxic, mutagenic, and potentially carcinogenic.^{[17][18][19][20]} Assume **nervonyl methane sulfonate** has similar hazardous properties.

Conclusion

Nervonyl methane sulfonate is a compound of interest due to its unique structure, combining a biologically significant fatty acid with a reactive methanesulfonate group. While specific experimental data for this compound is scarce, this guide provides a comprehensive overview based on available information and logical inferences from related compounds. The provided experimental workflows and hypothesized biological activities are intended to serve as a starting point for future research into the physical, chemical, and biological properties of **nervonyl methane sulfonate**. Further investigation is warranted to fully elucidate its characteristics and potential applications in research and drug development.

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